

Experimental validation of the physicochemical properties of 2-Acetamido-6-methylpyridine

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Compound of Interest

Compound Name: 2-Acetamido-6-methylpyridine

Cat. No.: B189426

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A Comparative Analysis of the Physicochemical Properties of 2-Acetamido-6-methylpyridine

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the physicochemical properties of **2-Acetamido-6-methylpyridine** and a structurally related alternative, 2-Amino-6-methylpyridine. The data presented is supported by established experimental protocols, offering a comprehensive resource for research and development applications.

Physicochemical Properties: A Comparative Overview

The fundamental physicochemical characteristics of **2-Acetamido-6-methylpyridine** and 2-Amino-6-methylpyridine are summarized below. These properties are crucial in determining the behavior and suitability of these compounds in various experimental and formulation settings.

Property	2-Acetamido-6-methylpyridine	2-Amino-6-methylpyridine
IUPAC Name	N-(6-methyl-2-pyridinyl)acetamide[1]	6-methylpyridin-2-amine[2]
Synonyms	6-Acetamido-2-picoline, N-(6-methyl-2-pyridyl)acetamide[3]	6-Amino-2-picoline, 2-Amino-6-picoline[4][5]
Molecular Formula	C ₈ H ₁₀ N ₂ O[1]	C ₆ H ₈ N ₂ [2]
Molecular Weight	150.18 g/mol [1]	108.14 g/mol [2]
Appearance	Off-white to white crystalline powder	Off-white to yellow crystalline solid[6]
Melting Point	87.0 - 91.0 °C	40 - 45 °C[4][7]
Boiling Point	321.6 ± 22.0 °C at 760 mmHg	208 - 209 °C[4][8]
Water Solubility	Favorable solubility characteristics noted, though quantitative data is not readily available.[9]	Freely soluble[4][6]
pKa	Not available	7.41 (at 25°C)[5][10]
LogP	0.8 (Computed)[1]	1.08 (Experimental), 0.4 (Computed)[2][6]

Experimental Protocols for Physicochemical Property Determination

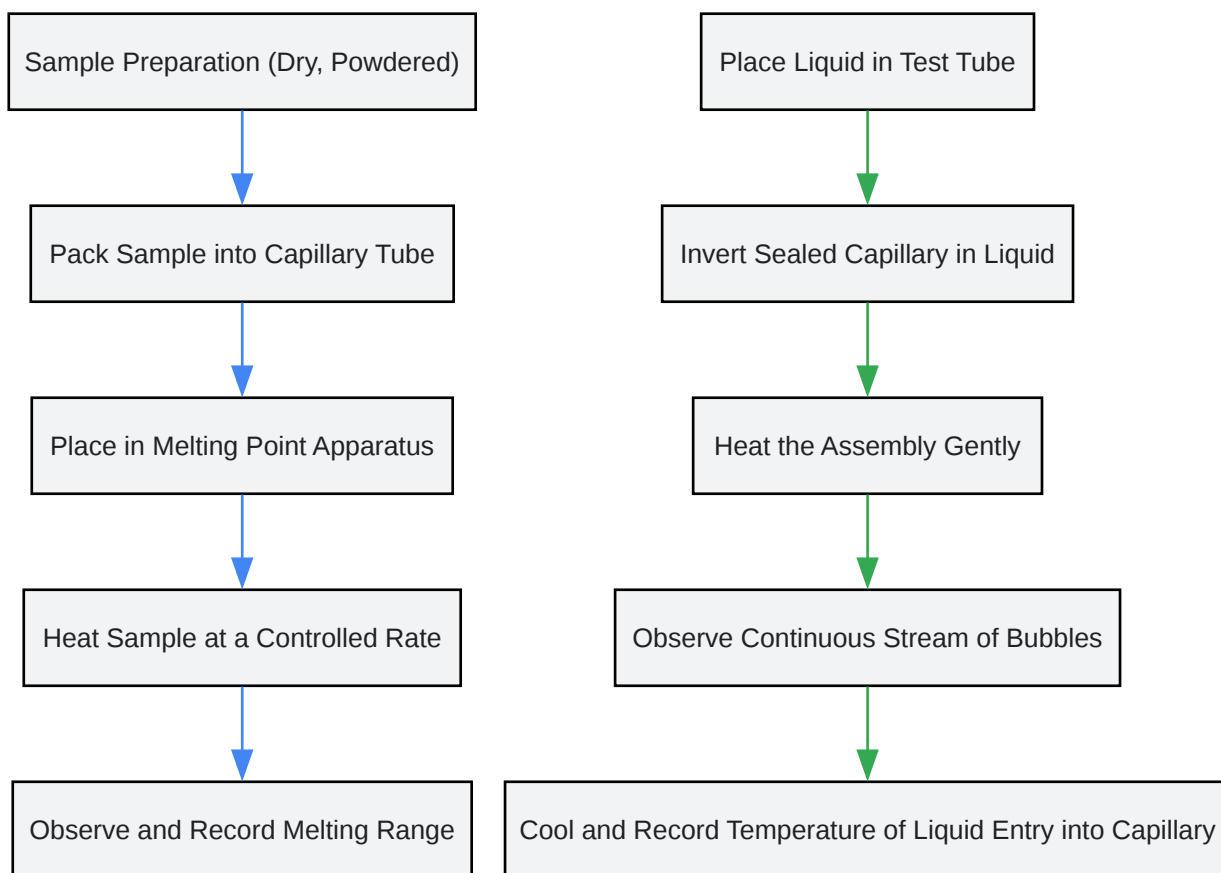
Accurate determination of physicochemical properties is paramount in chemical research. The following sections detail the standard experimental methodologies for the properties listed above.

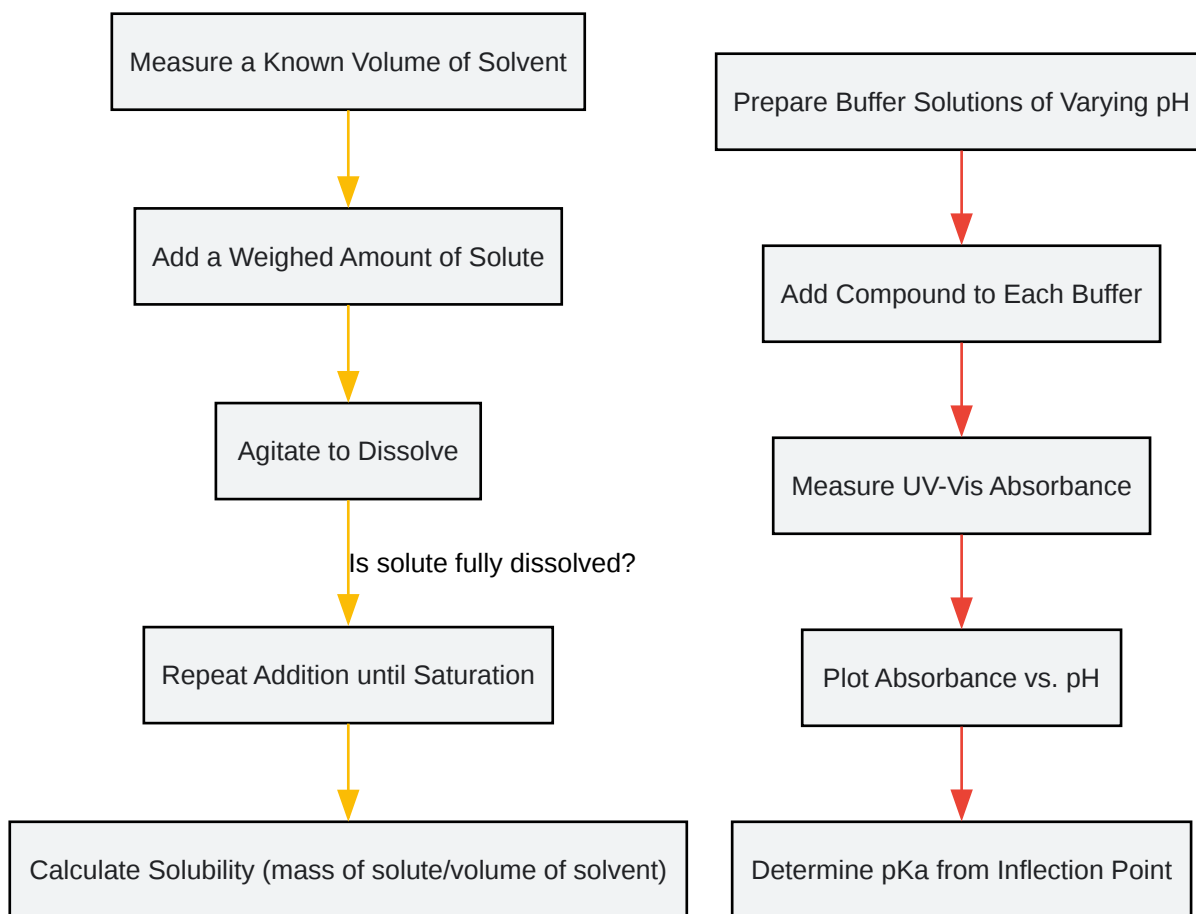
Melting Point Determination

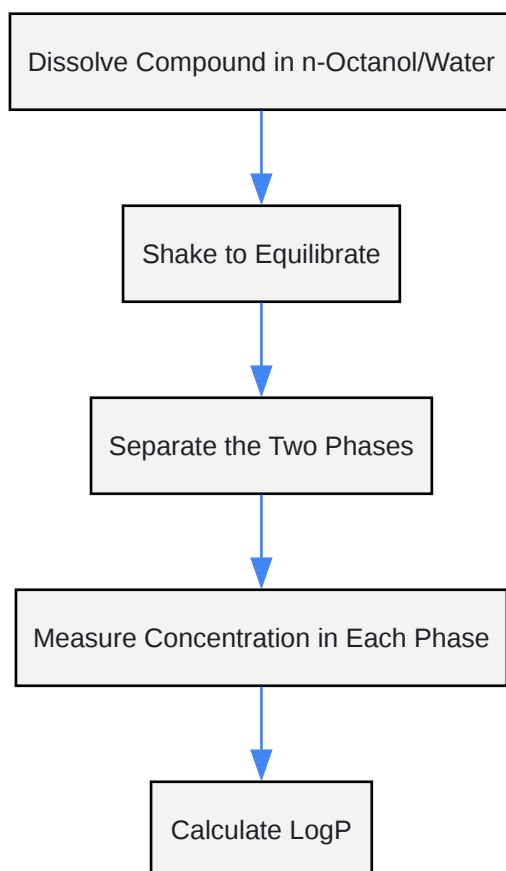
The melting point is a critical indicator of purity. The capillary method is a widely used technique for its determination.

Methodology:

- A small, powdered sample of the crystalline solid is packed into a capillary tube sealed at one end.
- The capillary tube is placed in a heating apparatus, such as a Mel-Temp or Thiele tube, in close proximity to a thermometer.
- The sample is heated at a controlled rate.
- The temperature at which the solid first begins to melt and the temperature at which the entire sample becomes a liquid are recorded as the melting point range. A narrow range typically indicates a high degree of purity.







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